

Technical Guide: Safety and Hazard Profile of 2,3-Dimethyl-1-pentene

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Compound of Interest

Compound Name: 2,3-Dimethyl-1-pentene

Cat. No.: B165498

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **2,3-Dimethyl-1-pentene** (CAS No: 3404-72-6). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals handling this compound in a laboratory or research setting.

Physicochemical and Hazard Data Summary

The following table summarizes the key quantitative data for **2,3-Dimethyl-1-pentene**.

Property	Value	Source(s)
Molecular Formula	C7H14	[1] [2]
Molecular Weight	98.19 g/mol	[1] [2] [3]
Appearance	Colorless to Almost colorless clear liquid	[2] [4]
Boiling Point	84.3 °C	[1]
Melting Point	-134.3 °C	[1]
Flash Point	-10 °C	[1]
Density	0.7054 g/cm³ @ 20 °C	[1]
Refractive Index	n20/D 1.403	[1]
Solubility in Water	27.55 mg/L @ 25 °C (estimated)	[5]
Transport Hazard Class	3 (Flammable liquids)	[1] [6]
Packing Group	II	[1] [6]
UN Number	UN 3295	[1] [6]

Hazard Identification and Classification

2,3-Dimethyl-1-pentene is classified as a hazardous substance. The primary hazards are associated with its flammability and potential health effects upon exposure.

GHS Classification:

- Flammable Liquids, Category 2: Highly flammable liquid and vapor.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Aspiration Hazard, Category 1: May be fatal if swallowed and enters airways.[\[3\]](#)[\[4\]](#)
- Skin Irritation, Category 2: Causes skin irritation.[\[6\]](#)
- Eye Irritation, Category 2: Causes serious eye irritation.[\[6\]](#)

- Specific Target Organ Toxicity (Single Exposure), Category 3: May cause respiratory irritation.[6]

Hazard Statements (H-Statements):

- H225: Highly flammable liquid and vapor.[1][3][7][8][9]
- H304: May be fatal if swallowed and enters airways.[3][8][9]
- H315: Causes skin irritation.[10]
- H319: Causes serious eye irritation.[10]
- H335: May cause respiratory irritation.[10]

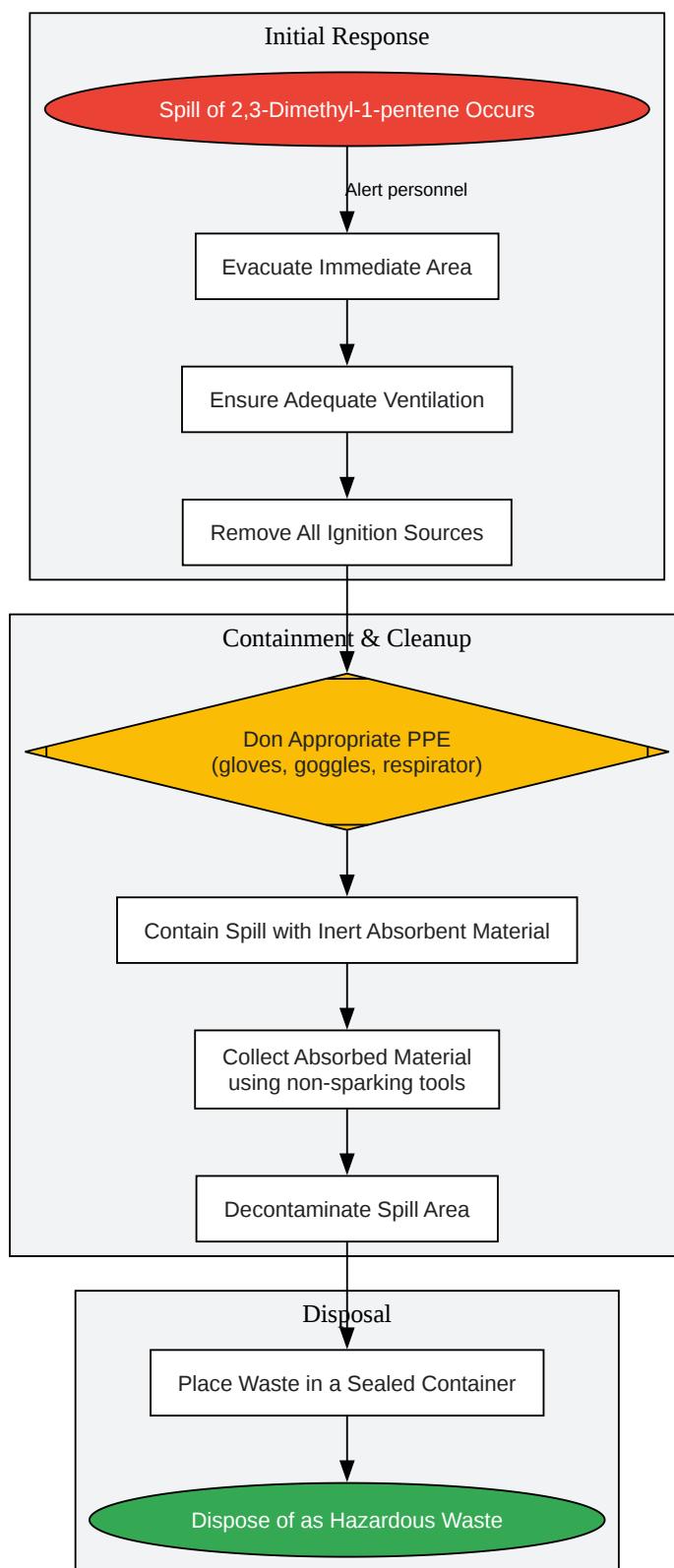
Precautionary Statements (P-Statements): A comprehensive list of precautionary statements can be found in various safety data sheets.[1][4][7][8][9][11] Key precautions include keeping the substance away from heat and ignition sources, using explosion-proof equipment, wearing protective gear, and ensuring adequate ventilation.[11][12] In case of ingestion, it is critical to seek immediate medical attention and not induce vomiting.[4][8]

Experimental Protocols

Detailed experimental protocols for the determination of the safety and hazard properties of **2,3-Dimethyl-1-pentene** are not explicitly provided in the reviewed safety data sheets and public chemical databases. The presented data are based on standardized testing methodologies (e.g., ASTM, OECD guidelines) conducted by chemical suppliers and regulatory bodies. For specific experimental details, it is recommended to consult the direct supplier of the chemical.

Emergency Procedures and Spill Response

In the event of a spill or accidental release, immediate and appropriate action is crucial to mitigate risks. The following workflow outlines a general procedure for handling a spill of **2,3-Dimethyl-1-pentene**.



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Caption: Workflow for handling a spill of **2,3-Dimethyl-1-pentene**.

First Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6][13]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.[6]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[14][13] Aspiration hazard is a major concern.[14]

Handling and Storage

- Handling: Use only in a well-ventilated area, preferably in a chemical fume hood.[14][12] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4][7][14] All equipment used when handling the product must be grounded to prevent static discharge.[14][12] Use non-sparking tools.[7][14][12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[7][14][12] Store in a segregated and approved area for flammable liquids.[14] Keep away from incompatible materials such as strong oxidizing agents.[12]

Stability and Reactivity

- Reactivity: No hazardous reactions have been reported under normal processing.[12]
- Chemical Stability: The product is stable under recommended storage conditions.[14][12]
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.[14][12]
- Incompatible Materials: Strong oxidizing agents.[12]

- Hazardous Decomposition Products: Under fire conditions, it may produce carbon monoxide and carbon dioxide.[12]

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